Spectroscopic Characterization of Fmoc-L-2-Aminoadipic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*Fmoc-L-2-aminoadipic acid*
CAS No.:	*250384-77-1*
Cat. No.:	*B1388056*

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This technical guide provides an in-depth analysis of the spectroscopic data for N-α-(9-Fluorenylmethoxycarbonyl)-L-2-aminoadipic acid (Fmoc-L-Aad-OH), a key building block in peptide synthesis and drug development. Designed for researchers, scientists, and professionals in the pharmaceutical industry, this document offers a detailed examination of the Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopic profiles of this compound. We will delve into the structural interpretation of the spectral data, provide field-proven experimental protocols for data acquisition, and explain the scientific rationale behind these methodologies.

Introduction: The Significance of **Fmoc-L-2-Aminoadipic Acid** in Synthetic Chemistry

Fmoc-L-2-aminoadipic acid is a derivative of the non-proteinogenic amino acid L-2-aminoadipic acid, where the alpha-amino group is protected by a 9-fluorenylmethoxycarbonyl (Fmoc) group. This strategic protection is fundamental to modern solid-phase peptide synthesis (SPPS), allowing for the sequential addition of amino acids to a growing peptide chain under mild basic conditions.[1] The adipic acid side chain, with its terminal carboxylic acid, offers a versatile handle for further chemical modifications, such as the creation of branched or cyclic peptides, and the conjugation of peptides to other molecules.[2]

Accurate and comprehensive spectroscopic characterization is paramount to ensure the identity, purity, and structural integrity of **Fmoc-L-2-aminoadipic acid** before its use in synthesis. This guide provides a foundational understanding of its NMR and IR spectral features, empowering researchers to confidently utilize this important synthetic building block.

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Molecular Structure and Physicochemical Properties

A thorough understanding of the molecule's basic properties is the first step in its comprehensive characterization.

Property	Value	Source
Synonyms	Fmoc-L-Aad-OH, Fmoc-L-2-aminohexanedioic acid	[3]
CAS Number	250384-77-1	[3]
Molecular Formula	$C_{21}H_{21}NO_6$	[3]
Molecular Weight	383.4 g/mol	[3]
Appearance	White powder	[3]
Purity (typical)	≥ 98% (HPLC)	[3]

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C_fmoc_bridgehead [label="CH", pos="-0.5,-3.5!"];
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// Bonds
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N -- C_alpha;
C_alpha -- H_alpha;
C_alpha -- C_beta;
C_beta -- H2_beta;
C_beta -- C_gamma;
C_gamma -- H2_gamma;
C_gamma -- C_delta;
C_delta -- H2_delta;
C_delta -- C_epsilon;
C_epsilon -- O_epsilon1 [style=double];
C_epsilon -- O_epsilon2;
C_alpha -- C_alpha_carboxyl;
C_alpha_carboxyl -- O_alpha_carboxyl1 [style=double];
C_alpha_carboxyl -- O_alpha_carboxyl2;


// Fmoc bonds
N -- C_fmoc_carbonyl;
C_fmoc_carbonyl -- O_fmoc_carbonyl [style=double];
C_fmoc_carbonyl -- O_fmoc_ether;
O_fmoc_ether -- C_fmoc_methylene;
C_fmoc_methylene -- C_fmoc_bridgehead;
C_fmoc_bridgehead -- Fmoc_ring1;
C_fmoc_bridgehead -- Fmoc_ring2;
}
```

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Caption: Molecular structure of **Fmoc-L-2-aminoadipic acid**.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful technique for identifying the functional groups present in a molecule. The IR spectrum of **Fmoc-L-2-aminoadipic acid** is a composite of the vibrational modes of the amino acid backbone, the adipic acid side chain, and the Fmoc protecting group.

Predicted IR Absorption Bands

While an experimental spectrum for the title compound is not readily available in public databases, a predictive analysis can be made based on the known absorptions of its constituent parts. The spectrum will be dominated by the characteristic peaks of the carboxylic acid, carbamate, and aromatic functionalities.

Wavenumber (cm^{-1})	Functional Group	Vibrational Mode	Expected Intensity
3300-2500	O-H (Carboxylic Acid)	Stretching	Broad, Strong
~3300	N-H (Carbamate)	Stretching	Medium
3100-3000	C-H (Aromatic)	Stretching	Medium
2950-2850	C-H (Aliphatic)	Stretching	Medium
~1740	C=O (Carbamate)	Stretching	Strong
~1710	C=O (Carboxylic Acid)	Stretching	Strong
1600, 1490	C=C (Aromatic)	Stretching	Medium
~1535	N-H	Bending	Medium
1300-1100	C-O	Stretching	Strong
~740	C-H (Aromatic)	Out-of-plane Bending	Strong

Note: This is a predicted spectrum. Actual peak positions and intensities may vary.

Causality of Spectral Features: The broad O-H stretch is a hallmark of hydrogen-bonded carboxylic acids. The two distinct C=O stretching bands for the carbamate and the two carboxylic acid groups are expected, though they may overlap. The N-H stretch of the carbamate is also a key indicator. The aromatic C-H stretches above 3000 cm^{-1} and the C=C stretching and bending vibrations confirm the presence of the fluorenyl group of the Fmoc protector.

Experimental Protocol for IR Data Acquisition (ATR-FTIR)

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Attenuated Total Reflectance (ATR) is a convenient and widely used sampling technique for obtaining IR spectra of solid samples.[2]

Methodology:

- Instrument Preparation: Ensure the ATR crystal (typically diamond) is clean. Record a background spectrum of the empty ATR accessory.
- Sample Preparation: Place a small amount (a few milligrams) of the powdered **Fmoc-L-2-aminoadipic acid** sample directly onto the ATR crystal.
- Data Acquisition: Apply consistent pressure to the sample using the ATR's pressure clamp to ensure good contact with the crystal.
- Spectrum Collection: Collect the sample spectrum over the range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1}. Co-add multiple scans (e.g., 32 scans) to improve the signal-to-noise ratio.
- Data Processing: The collected spectrum is automatically ratioed against the background spectrum to produce the final absorbance or transmittance spectrum.

Self-Validation: The resulting spectrum should be compared against the expected absorption bands outlined in the table above. The presence of all key functional group peaks provides confidence in the sample's identity.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule, making it an indispensable tool for structural elucidation and purity assessment.

Predicted ^{1}H and ^{13}C NMR Chemical Shifts

Precise, experimentally determined NMR data for **Fmoc-L-2-aminoadipic acid** are not widely published. However, by analyzing the known chemical shifts of the Fmoc group and the L-2-aminoadipic acid backbone, a reliable prediction can be formulated. The following tables summarize the expected chemical shifts in a common NMR solvent like DMSO-d_6.

Table: Predicted ^{1}H NMR Chemical Shifts (in DMSO-d_6)

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~12.0	br s	2H	COOH
7.8-7.9	d	2H	Fmoc aromatic
7.6-7.7	d	2H	Fmoc aromatic
7.3-7.5	m	4H	Fmoc aromatic
~4.3	m	1H	α-CH
~4.2	t	1H	Fmoc CH
~4.1	d	2H	Fmoc CH_2
~2.2	t	2H	ε-CH_2
1.7-1.9	m	2H	β-CH_2
1.5-1.7	m	2H	γ-CH_2

Table: Predicted ^{13}C NMR Chemical Shifts (in DMSO-d_6)

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Chemical Shift (δ, ppm)	Assignment
~174	α-COOH
~173	ε-COOH
~156	Fmoc C=O
~144	Fmoc aromatic (quaternary)
~141	Fmoc aromatic (quaternary)
~128	Fmoc aromatic
~127	Fmoc aromatic
~125	Fmoc aromatic
~120	Fmoc aromatic
~66	Fmoc CH_2
~53	α-C
~47	Fmoc CH
~33	δ-C
~30	β-C
~21	γ-C

Note: These are predicted chemical shifts. Actual values can be influenced by solvent and concentration.[4][5]

Interpretation of NMR Data: The proton NMR spectrum is expected to show distinct signals for the aromatic protons of the Fmoc group in the downfield region (7.3-7.9 ppm). The aliphatic protons of the aminoadipic acid backbone will appear in the upfield region. The α-proton, being adjacent to the electron-withdrawing carboxyl and N-Fmoc groups, will be the most downfield of the aliphatic protons. In the ^{13}C NMR spectrum, the two carboxylic acid carbons and the carbamate carbonyl carbon will be observed at the lowest field. The aromatic carbons of the Fmoc group will have characteristic shifts, and the aliphatic carbons of the aminoadipic acid chain will be found at higher field strengths.

Experimental Protocol for NMR Data Acquisition

Obtaining high-quality NMR spectra requires careful sample preparation and instrument setup.[3]

Methodology:

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- Sample Preparation:
  - Weigh 5-10 mg of **Fmoc-L-2-aminoadipic acid** for ^{1}H NMR or 20-50 mg for ^{13}C NMR.[3]
  - Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6, $CDCl_3$, or MeOD-d_4) in a clean, dry vial.
  - Transfer the solution to a standard 5 mm NMR tube.
- Instrument Setup:
  - Insert the sample into the NMR spectrometer.
  - Lock the spectrometer onto the deuterium signal of the solvent.
  - Shim the magnetic field to achieve optimal homogeneity.
- Data Acquisition:
  - Acquire the ^{1}H NMR spectrum using a standard pulse sequence.
  - Acquire the proton-decoupled ^{13}C NMR spectrum.
  - For unambiguous assignments, 2D NMR experiments such as COSY (^{1}H-^{1}H correlation) and HSQC (^{1}H-^{13}C correlation) are highly recommended.[3]
- Data Processing:
  - Apply Fourier transformation to the raw data (FID).
  - Phase the resulting spectrum.
  - Perform baseline correction.
  - Calibrate the chemical shifts using the residual solvent peak or an internal standard (e.g., TMS).[3]

Self-Validation and Causality: The use of a standard protocol ensures reproducibility. 2D NMR experiments serve as a self-validating system by confirming the connectivity between protons and carbons, leading to unequivocal assignment of all signals. This detailed assignment confirms the structure of the molecule.

Experimental and Data Analysis Workflow

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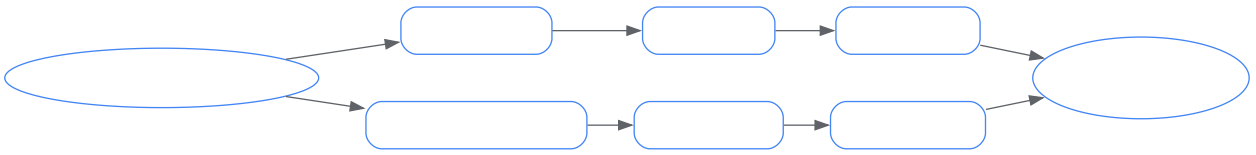
The following diagram illustrates a logical workflow for the comprehensive spectroscopic characterization of **Fmoc-L-2-aminoadipic acid**.



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Caption: Workflow for spectroscopic characterization.

Conclusion

This technical guide has provided a comprehensive overview of the expected IR and NMR spectroscopic data for **Fmoc-L-2-aminoadipic acid**. By understanding the characteristic spectral features and employing robust experimental protocols, researchers can confidently verify the identity and purity of this crucial reagent. The detailed methodologies and interpretations presented herein are intended to serve as a valuable resource for scientists engaged in peptide synthesis, drug discovery, and the development of novel biomaterials. The principles of spectroscopic analysis detailed in this guide are broadly applicable to the characterization of other Fmoc-protected amino acids and related synthetic intermediates.

References

- A Comparative Guide to the NMR Characterization of Fmoc-Protected Amino Acids. BenchChem.
- Sample preparation for FT-IR. University of Colorado Boulder.
- ATR-FTIR spectroscopy of biological samples. Specac Ltd.
- NMR Sample Preparation. Iowa State University Chemical Instrumentation Facility.
- Interpreting C-13 NMR Spectra. Chemistry LibreTexts.
- Table of Characteristic IR Absorptions. UCLA Chemistry.
- Vibrational spectroscopic analysis of Fmoc – Phe – Gly. ResearchGate.
- Overview of Fmoc Amino Acids. ChemPep Inc.

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- Fmoc-L-α-aminoadipic acid. Chem-Impex International.
- Fmoc-Aad(OtBu)-OH. MySkinRecipes.
- Fmoc-L-α-aminoadipic acid δ-tert-butyl ester. Chem-Impex International.
- Solvent-Dependent Structures of Natural Products Based on the Combined Use of DFT Calculations and 1H-NMR Chemical Shifts. National Institutes of Health.
- How does solvent choice effect chemical shift in NMR experiments? Reddit.
- 1H NMR Chemical Shift. Oregon State University.
- 13C NMR Chemical Shift. Oregon State University.

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Sources

- 1. nmr-bio.com [nmr-bio.com]
- 2. ATR-FTIR spectroscopy of biological samples - Specac Ltd [specac.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. unn.edu.ng [unn.edu.ng]
- 5. reddit.com [reddit.com]
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